

In-Depth Technical Guide: Physicochemical Properties of H-Trp-Phe-OH (Tryptophyl-Phenylalanine)

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Compound of Interest

Compound Name: *H-Trp-phe-OH*

Cat. No.: *B1583778*

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This technical guide provides essential physicochemical data for the dipeptide **H-Trp-Phe-OH**, also known as Tryptophyl-Phenylalanine. This dipeptide is formed from the amino acids tryptophan and phenylalanine and is a subject of interest in various research and development fields, including pharmaceutical development and neuroscience.

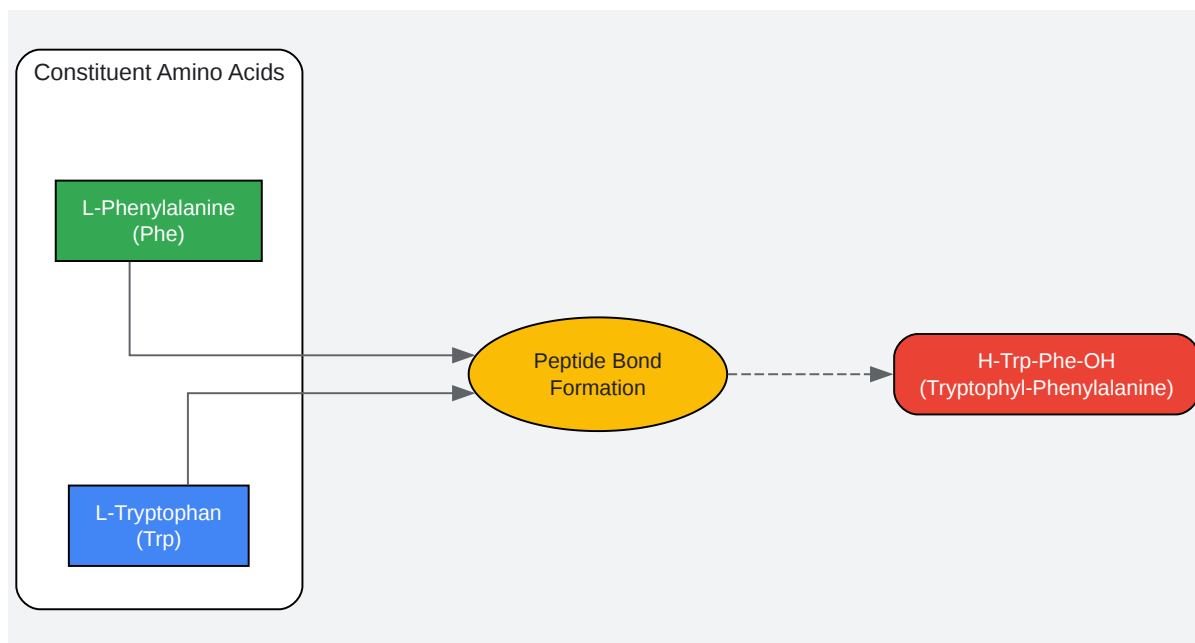
Quantitative Data Summary

The fundamental molecular properties of **H-Trp-Phe-OH** are summarized in the table below. These values are critical for experimental design, analytical method development, and computational modeling.

Parameter	Value	References
Molecular Formula	$C_{20}H_{21}N_3O_3$	[1] [2] [3] [4] [5]
Molecular Weight	351.41 g/mol	[1] [3] [6]
Monoisotopic Mass	351.158291553 Da	[2] [7]

Logical Relationships: Peptide Composition

The dipeptide **H-Trp-Phe-OH** is structurally composed of two amino acid residues, L-Tryptophan and L-Phenylalanine, linked by a peptide bond. The diagram below illustrates this fundamental relationship.



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Caption: Logical diagram illustrating the formation of **H-Trp-Phe-OH**.

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References

- 1. chemimpex.com [chemimpex.com]
- 2. Trp-Phe | C₂₀H₂₁N₃O₃ | CID 4427709 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chemscene.com [chemscene.com]

- 4. H-PHE-TRP-OH synthesis - chemicalbook [chemicalbook.com]
- 5. echemi.com [echemi.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. Human Metabolome Database: Showing metabocard for Tryptophyl-Phenylalanine (HMDB0029090) [hmdb.ca]
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